

Application of m-methyl 4-anilino-1-Boc-piperidine in Forensic Analysis

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Compound of Interest

Compound Name: *Meta-methyl 4-anilino-1-Boc-piperidine*

Cat. No.: *B3371347*

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Application Note & Protocol

Introduction

m-methyl 4-anilino-1-Boc-piperidine is recognized as a precursor in the synthesis of fentanyl and its analogues.^{[1][2]} As such, its presence in seized materials can be a strong indicator of clandestine fentanyl production. Forensic laboratories are therefore interested in the rapid and accurate identification of this compound to support law enforcement and intelligence operations. This document provides an overview of the application of analytical techniques for the identification and quantification of m-methyl 4-anilino-1-Boc-piperidine in forensic samples.

The primary application of m-methyl 4-anilino-1-Boc-piperidine in a forensic context is as an analytical reference standard.^{[1][2]} Its availability allows for the development and validation of analytical methods for the detection of fentanyl precursors in various matrices. The identification of such precursors is crucial for tracking illicit drug manufacturing and trafficking routes.

Analytical Approaches

The analysis of fentanyl precursors, including m-methyl 4-anilino-1-Boc-piperidine, typically relies on chromatographic techniques coupled with mass spectrometry. Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are the most common methods employed for the identification and quantification of

these compounds in seized drug materials and, potentially, in biological samples from individuals involved in drug synthesis.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust technique for the analysis of volatile and semi-volatile compounds. For a related compound, 4-anilino-1-Boc-piperidine, specific GC-MS parameters have been reported, which can be adapted for m-methyl 4-anilino-1-Boc-piperidine.[\[3\]](#)

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and selectivity, making it suitable for the detection of trace amounts of fentanyl precursors. Methods developed for the analysis of a broad range of fentanyl analogues and precursors can be applied to m-methyl 4-anilino-1-Boc-piperidine.[\[4\]](#)[\[5\]](#)
[\[6\]](#)[\[7\]](#)

Quantitative Data

While specific quantitative data for m-methyl 4-anilino-1-Boc-piperidine is not readily available in the cited literature, the following table summarizes typical analytical parameters for related fentanyl precursors, which can serve as a starting point for method development.

Analytical Parameter	LC-MS/MS (General Fentanyl Precursors)	GC-MS (for 4-anilino-1-Boc-piperidine)
Instrumentation	Triple Quadrupole or High-Resolution MS	Single Quadrupole or Ion Trap
Matrix	Urine, Oral Fluid, Blood, Seized Powders	Seized Powders
Lower Limit of Detection (LLOD)	pg/mL to ng/mL range[4]	Not specified
Lower Limit of Quantitation (LLOQ)	pg/mL to ng/mL range[4][7]	Not specified
Linear Range	Typically 1 to 500 ng/mL[4]	Not specified
Recovery	Generally >80%	Not specified
Precision (%CV)	< 15%[4]	Not specified

Experimental Protocols

Protocol 1: GC-MS Analysis of a Seized Powder

This protocol is adapted from the analysis of 4-anilino-1-Boc-piperidine and is applicable for the qualitative identification of m-methyl 4-anilino-1-Boc-piperidine.[3]

1. Sample Preparation: a. Accurately weigh 1 mg of the suspected powder. b. Dissolve in 1 mL of methanol or another suitable organic solvent. c. Vortex to ensure complete dissolution. d. If necessary, dilute the sample to an appropriate concentration for GC-MS analysis.

2. GC-MS Parameters:

- Injector Temperature: 280 °C
- Injection Volume: 1 µL (split mode, e.g., 50:1)
- Column: HP-5MS (or equivalent), 30 m x 0.25 mm x 0.25 µm
- Carrier Gas: Helium at a constant flow of 1.2 mL/min

- Oven Program: Initial temperature of 150 °C, hold for 1 min, ramp to 300 °C at 20 °C/min, hold for 5 min.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-550

3. Data Analysis: a. Compare the obtained mass spectrum with a reference spectrum of m-methyl 4-anilino-1-Boc-piperidine. b. The retention time should also be compared to that of a certified reference material.

Protocol 2: LC-MS/MS Analysis for Trace Detection

This generalized protocol is based on methods for the analysis of fentanyl and its precursors in various matrices.^{[4][7]}

1. Sample Preparation (e.g., for Urine): a. To 1 mL of urine, add an internal standard (e.g., m-methyl 4-anilino-1-Boc-piperidine-d5). b. Perform a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to clean up the sample and concentrate the analyte. c. Evaporate the eluent to dryness under a gentle stream of nitrogen. d. Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

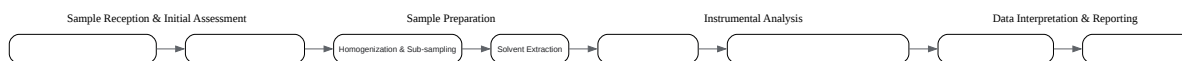
2. LC-MS/MS Parameters:

- LC Column: C18 or Biphenyl column (e.g., 100 mm x 2.1 mm, 1.7 µm)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Gradient: Start with a low percentage of mobile phase B, and gradually increase to elute the analyte.
- Flow Rate: 0.3 mL/min

- Injection Volume: 5 μ L
- Ionization Mode: Electrospray Ionization (ESI), positive mode
- MS/MS Detection: Multiple Reaction Monitoring (MRM) mode. Precursor and product ion transitions specific to m-methyl 4-anilino-1-Boc-piperidine should be determined using a reference standard.

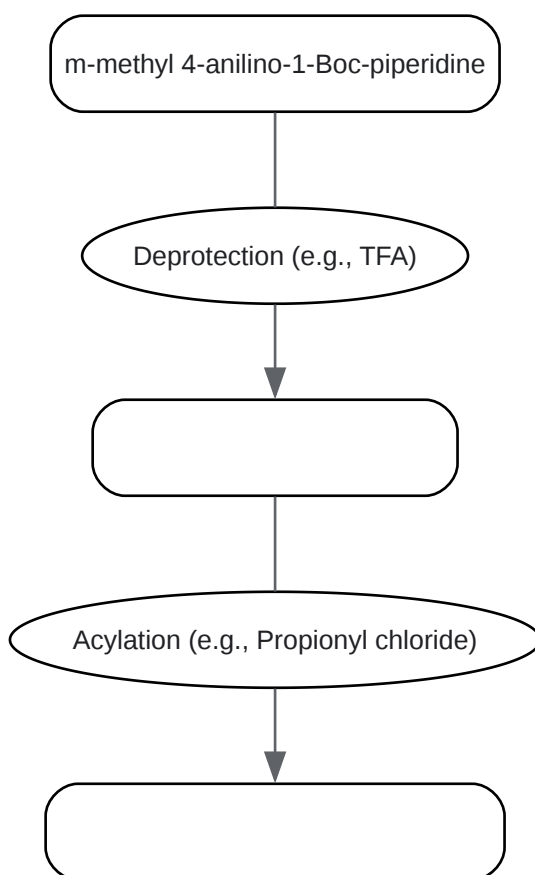
3. Data Analysis: a. Quantify the analyte using a calibration curve prepared with certified reference material. b. The presence of the analyte is confirmed by the correct retention time and the ratio of the quantifier and qualifier ion transitions.

Visualizations



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Caption: Forensic workflow for the analysis of a suspected fentanyl precursor.



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Caption: Synthetic relationship of m-methyl 4-anilino-1-Boc-piperidine to a fentanyl analogue.

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